

# An In-Depth Technical Examination of 1,7-Heptanediol

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## Compound of Interest

Compound Name: 1,7-Heptanediol

Cat. No.: B042083

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This document provides a concise technical overview of **1,7-Heptanediol**, a linear aliphatic diol. It is intended to serve as a quick reference for professionals in research and development who require fundamental physicochemical data on this compound. **1,7-Heptanediol**, also known as heptamethylene glycol, finds applications in various fields, including the synthesis of polymers and surfactants, and as an intermediate in organic synthesis.<sup>[1][2]</sup> Its utility in the cosmetic and pharmaceutical industries is also noted, primarily for its moisturizing properties.<sup>[1][2]</sup>

## Physicochemical Data

The core quantitative data for **1,7-Heptanediol** is summarized in the table below for ease of reference and comparison.

| Parameter           | Value   | References           |
|---------------------|---|----------------------|
| Molecular Formula   | C <sub>7</sub> H <sub>16</sub> O <sub>2</sub> | <sup>[1][3][4]</sup> |
| Molecular Weight    | 132.20 g/mol                                  | <sup>[3][5][6]</sup> |
| CAS Registry Number | 629-30-1                                      | <sup>[3][4]</sup>    |
| Appearance          | Colorless, viscous liquid                     | <sup>[1]</sup>       |
| Linear Formula      | HO(CH <sub>2</sub> ) <sub>7</sub> OH          | <sup>[6]</sup>       |

## Chemical Structure

The molecular structure of **1,7-Heptanediol** consists of a seven-carbon chain with hydroxyl (-OH) groups at the terminal positions (carbons 1 and 7). This structure imparts both hydrophilic and lipophilic characteristics to the molecule, allowing for its solubility in water and some organic solvents.



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Caption: Chemical structure of **1,7-Heptanediol**.

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## References

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